

A Technical Guide to the Spectral Analysis of Ethyl Benzenesulfonate

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Compound of Interest

Compound Name: Ethyl benzenesulfonate

Cat. No.: B028296

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral data for **ethyl benzenesulfonate** (CAS No. 515-46-8), a compound of interest in organic synthesis and as a potential genotoxic impurity in drug substances. This document details the expected spectral characteristics in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), along with standardized experimental protocols for data acquisition.

Spectral Data Summary

The following tables summarize the key quantitative spectral data for **ethyl benzenesulfonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.90	Multiplet	2H	Aromatic (ortho-protons)
~7.79 - 7.43	Multiplet	3H	Aromatic (meta- and para-protons)
~4.12	Quartet	2H	-O-CH ₂ -
~1.29	Triplet	3H	-CH ₃

Solvent: CDCl₃, Reference: TMS at 0 ppm.

¹³C NMR (Carbon-13 NMR)

Chemical Shift (ppm)	Assignment
~136.3	Aromatic (ipso-carbon)
~133.6	Aromatic (para-carbon)
~129.2	Aromatic (meta-carbons)
~127.8	Aromatic (ortho-carbons)
~68.0 (approx.)	-O-CH ₂ -
~14.0 (approx.)	-CH ₃

Note: Precise values for the ethyl group carbons can vary slightly. The provided values are based on typical ranges for similar structures.[\[1\]](#)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3070	Medium	Aromatic C-H stretch
~2990, ~2940	Medium	Aliphatic C-H stretch (-CH ₂ -, -CH ₃)
~1585	Medium	Aromatic C=C stretch
~1360	Strong	S=O asymmetric stretch
~1180	Strong	S=O symmetric stretch
~1090	Strong	S-O-C stretch
~750, ~685	Strong	Aromatic C-H out-of-plane bend (monosubstituted)

Sample Preparation: Neat (thin film between salt plates).

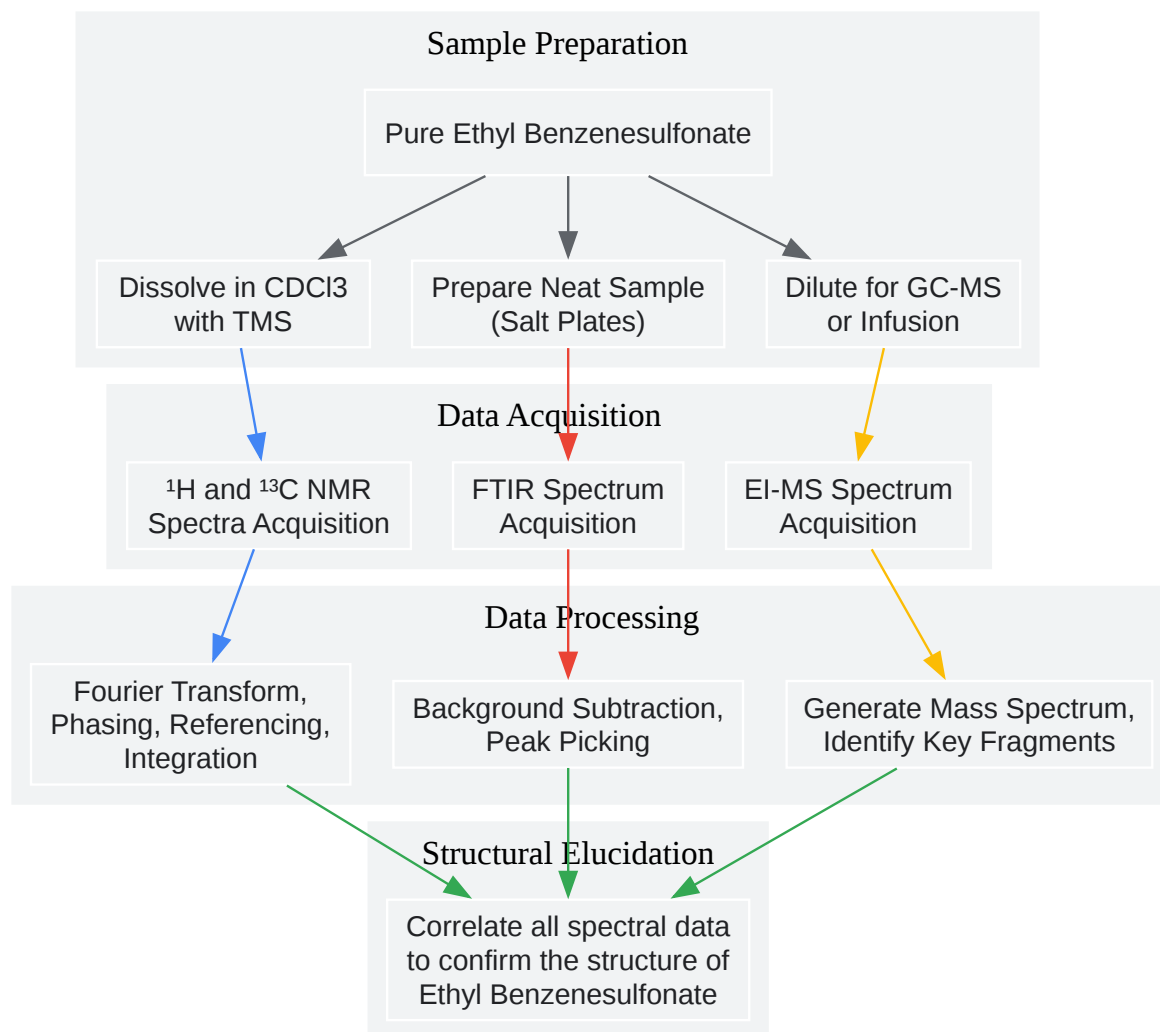
Mass Spectrometry (MS)

m/z	Relative Intensity	Assignment
186	Moderate	[M] ⁺ (Molecular Ion)
157	Low	[M - C ₂ H ₅] ⁺
141	High	[M - OC ₂ H ₅] ⁺ or [C ₆ H ₅ SO ₂] ⁺
94	Moderate	[C ₆ H ₅ OH] ⁺
77	Very High (Base Peak)	[C ₆ H ₅] ⁺ (Phenyl cation)
51	Moderate	[C ₄ H ₃] ⁺

Ionization Method: Electron Ionization (EI) at 70 eV.

Structural and Spectral Correlation

The structure of **ethyl benzenesulfonate** directly correlates with its observed spectral data. The following diagram illustrates the relationship between the molecule's functional groups and their characteristic signals.



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References

- 1. rsc.org [rsc.org]

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